

Introduction: A Cornerstone of Modern Peptide Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *L-Leucine benzyl ester hydrochloride*

CAS No.: 2462-35-3

Cat. No.: B555006

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L-Leucine benzyl ester hydrochloride (H-Leu-OBzl·HCl) is a pivotal amino acid derivative, serving as a fundamental building block in the field of peptide synthesis and drug discovery.^[1] As a derivative of the essential branched-chain amino acid L-Leucine, this compound is engineered with two key modifications: the protection of the carboxylic acid as a benzyl ester and the formation of a hydrochloride salt of the alpha-amino group. This dual modification enhances its utility, rendering it soluble in organic solvents and stable for storage, while providing a strategically protected C-terminus ready for peptide bond formation.^[1]

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of H-Leu-OBzl·HCl from the perspective of a senior application scientist. We will delve into its chemical properties, detail a robust synthesis pathway, explain its mechanistic role as a protecting group, provide a validated experimental protocol for its use in peptide coupling, and discuss the analytical methods essential for its characterization and quality control.

Molecular Profile and Physicochemical Properties

The chemical identity of **L-Leucine benzyl ester hydrochloride** is defined by its unique structure, which marries the hydrophobicity of the isobutyl side chain and the benzyl group with the polarity of the ammonium salt. This balance of properties dictates its solubility and reactivity.

Chemical Structure

The structure consists of the L-leucine backbone where the carboxyl group is esterified with benzyl alcohol and the α -amino group is protonated and paired with a chloride counter-ion.

Caption: Chemical structure of **L-Leucine benzyl ester hydrochloride**.

Data Summary

The following table summarizes the key physicochemical properties of the compound.

Property	Value	Reference(s)
IUPAC Name	benzyl (2S)-2-amino-4-methylpentanoate;hydrochloride	[1]
Synonyms	H-Leu-OBzl·HCl	[1]
CAS Number	2462-35-3	[2]
Molecular Formula	C ₁₃ H ₂₀ ClNO ₂	[1]
Molecular Weight	257.76 g/mol	[1]
Appearance	White crystalline powder	[3]
Melting Point	129 °C	[1]
SMILES	<chem>CC(C)CC(C(=O)OCC1=CC=CC=C1)N.Cl</chem>	[2]
InChI Key	HCYLOEGSAOVRIT-YDALLXLXSA-N	[2]

Synthesis Pathway: Fischer Esterification

The most common and industrially scalable method for preparing amino acid benzyl ester salts is through a direct Fischer-Speier esterification. The causality behind this choice is clear: it utilizes readily available starting materials (L-leucine and benzyl alcohol) and drives the reaction to completion by removing the water byproduct.

The process involves treating the amino acid with benzyl alcohol in a suitable solvent in the presence of an acid catalyst. A Chinese patent describes a method using a metal chloride catalyst where hydrogen chloride first generates the amino acid hydrochloride in situ, which then undergoes esterification with benzyl alcohol.[4] The water formed during the reaction is removed azeotropically to push the equilibrium towards the product.[4]



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Caption: General workflow for the synthesis of H-Leu-OBzl·HCl.

Representative Synthesis Protocol

This protocol is a representative example based on established Fischer esterification principles for amino acid esters.[4]

- **Reaction Setup:** To a round-bottom flask equipped with a Dean-Stark apparatus and condenser, add L-Leucine (1.0 eq.), a metal chloride catalyst (e.g., ZnCl_2), and a suitable solvent for azeotropic distillation (e.g., dichloroethane or cyclohexane).
- **Reagent Addition:** Add benzyl alcohol (1.5 - 2.0 eq.) to the suspension.
- **Esterification:** Heat the mixture to reflux. The water generated from the esterification will be collected in the Dean-Stark trap, driving the reaction to completion. Monitor the reaction progress by TLC until the starting L-Leucine is consumed.
- **Work-up:** Once the reaction is complete, filter the hot reaction mixture to remove the catalyst.
- **Isolation:** Concentrate the filtrate under reduced pressure to remove the solvent and excess benzyl alcohol.

- Purification: Recrystallize the resulting crude solid from a suitable solvent system (e.g., dichloroethane or ethyl acetate/hexanes) to yield pure **L-Leucine benzyl ester hydrochloride**. Dry the crystalline product under vacuum.

The Benzyl Ester as a Carboxyl-Protecting Group

In multi-step peptide synthesis, it is critical to temporarily block reactive functional groups to ensure that peptide bonds form only at the desired locations. The benzyl ester is a classic and highly effective protecting group for the C-terminal carboxylic acid.

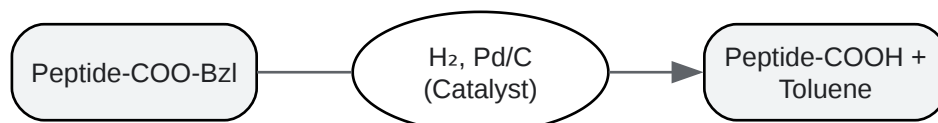
The Principle of Orthogonality

The utility of the benzyl ester lies in its orthogonality to other common protecting groups. In the widely used Boc/Bzl protection strategy, the N-terminus is protected with a tert-butyloxycarbonyl (Boc) group. The Boc group is labile to mild acid (e.g., trifluoroacetic acid, TFA), while the C-terminal benzyl ester is stable under these conditions.^[5] This allows for the selective deprotection of the N-terminus for chain elongation without affecting the C-terminus.

Cleavage (Deprotection) Mechanism

The benzyl ester is robust but can be cleaved under specific, controlled conditions. The most common method is catalytic hydrogenolysis.^{[5][6]}

- Mechanism: The reaction involves heterogeneous catalysis, typically using palladium on carbon (Pd/C) as the catalyst and hydrogen gas (H₂) as the hydrogen source.^[6] The substrate adsorbs to the surface of the palladium catalyst, where the weak C-O bond at the benzylic position is cleaved by hydrogen.^{[7][8]} The products are the free carboxylic acid and toluene, which are easily separated from the desired peptide.^[6]



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Caption: Schematic of benzyl ester deprotection via catalytic hydrogenolysis.

Alternatively, strong acids like liquid hydrofluoric acid (HF) can be used for cleavage, which is often performed in the final step of a Boc-based solid-phase synthesis to simultaneously remove side-chain protecting groups and cleave the peptide from the resin.^{[5][9]}

Application in Practice: Solution-Phase Dipeptide Synthesis

The primary application of H-Leu-OBzl-HCl is as the amine component in a peptide coupling reaction. The following protocol details a self-validating system for the synthesis of a model dipeptide (e.g., Boc-Ala-Leu-OBzl) using a carbodiimide coupling agent.

Experimental Protocol: Boc-Ala-Leu-OBzl Synthesis

This protocol is a generalized procedure for solution-phase peptide synthesis.^{[10][11][12]}

- Neutralization of Amine Salt:
 - Dissolve **L-Leucine benzyl ester hydrochloride** (1.05 eq.) in anhydrous dichloromethane (DCM).
 - Cool the solution to 0 °C in an ice bath.
 - Add a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA) or triethylamine (TEA) (1.05 eq.), dropwise while stirring.
 - Stir the mixture at 0 °C for 20-30 minutes to generate the free amine of leucine benzyl ester. This solution is used directly in the next step.
- Activation of Carboxylic Acid:
 - In a separate round-bottom flask, dissolve the N-protected amino acid (e.g., Boc-L-Alanine, 1.0 eq.) and an additive such as 1-hydroxybenzotriazole (HOBt) (1.1 eq.) in anhydrous DCM. The use of HOBt is crucial as it minimizes the risk of racemization during activation.
 - Cool this solution to 0 °C.

- Add the coupling reagent, such as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.1 eq.), to the solution and stir for 15-20 minutes at 0 °C to pre-activate the carboxylic acid, forming the active ester.
- Peptide Bond Formation (Coupling):
 - To the activated Boc-L-Alanine mixture (still at 0 °C), add the neutralized L-Leucine benzyl ester solution from Step 1.
 - Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, dilute the mixture with additional DCM.
 - Transfer the solution to a separatory funnel and wash sequentially with 1 M HCl (to remove unreacted amine and excess base), saturated NaHCO₃ solution (to remove unreacted acid and HOBt), and finally with brine.[\[13\]](#)
 - Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure.
 - The resulting crude product, Boc-L-Alanyl-L-Leucine benzyl ester, can be purified by silica gel column chromatography or recrystallization.

Characterization and Quality Control

Ensuring the identity and purity of H-Leu-OBzl·HCl is paramount for its successful application in synthesis. A combination of spectroscopic and chromatographic techniques is employed.

Spectroscopic Analysis

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum should confirm the presence of all expected protons. Key signals include: the aromatic protons of the benzyl group (typically ~7.3 ppm), the benzylic CH₂ protons (~5.2 ppm), the α-proton of the leucine backbone, and the characteristic signals for the isobutyl side chain (a multiplet for the CH

and two doublets for the diastereotopic methyl groups). The integration of these signals should correspond to the number of protons in the structure.

- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will show distinct signals for the carbonyl carbon of the ester (~170-175 ppm), the aromatic carbons of the benzyl group (~128-136 ppm), the benzylic CH₂ carbon (~67 ppm), and the carbons of the leucine backbone and side chain.
- FTIR (Fourier-Transform Infrared Spectroscopy): The IR spectrum is used to identify key functional groups. Expected characteristic peaks include a strong C=O stretch for the ester (~1730-1750 cm⁻¹), C-O stretches, and broad N-H stretches for the primary ammonium salt (~2800-3100 cm⁻¹).
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. For H-Leu-OBzl·HCl, electrospray ionization (ESI) would typically show the mass of the protonated cation [M+H]⁺ corresponding to the free base (C₁₃H₁₉NO₂) at m/z 222.15. A GC-MS spectrum for the hydrochloride has been reported.[\[14\]](#)

Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of amino acid derivatives.[\[15\]](#)[\[16\]](#)

- Methodology: Reversed-phase HPLC (RP-HPLC) is typically used. Since the molecule lacks a strong chromophore outside of the phenyl group, detection sensitivity can be low. Therefore, purity analysis often involves pre-column derivatization of the amino group with a fluorescent tag like o-phthalaldehyde (OPA) or a UV-active tag, followed by separation and detection.[\[15\]](#)[\[17\]](#)
- Typical Conditions: A C18 column is commonly used with a gradient elution system, typically involving a buffered aqueous mobile phase (e.g., phosphate buffer) and an organic modifier like acetonitrile or methanol.[\[18\]](#)

Safety and Handling

As with any chemical reagent, proper handling of **L-Leucine benzyl ester hydrochloride** is essential.

- **Handling:** Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly closed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.

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